

Application Notes and Protocols: 2,4,5-Trimethylaniline as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: *2,4,5-Trimethylaniline*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **2,4,5-trimethylaniline** as a versatile intermediate in pharmaceutical synthesis. While its use in modern drug development is approached with caution due to safety considerations, its historical application in the synthesis of essential compounds like Riboflavin (Vitamin B2) provides a valuable case study. These notes will detail the synthetic protocols, present relevant data, and illustrate the biological significance of the resulting products.

Introduction

2,4,5-Trimethylaniline, also known as pseudocumidine, is an aromatic amine that has historically served as a key building block in the chemical and pharmaceutical industries.^[1] Its utility stems from the reactive amino group and the substituted aromatic ring, which allow for a variety of chemical transformations. While its application in the dye industry is well-documented, its role as a pharmaceutical intermediate is exemplified by its use in the total synthesis of Riboflavin.

Key Physicochemical Properties of **2,4,5-Trimethylaniline**:

Property	Value
CAS Number	137-17-7
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol
Appearance	White to beige crystalline powder
Melting Point	68-71 °C
Boiling Point	234-235 °C

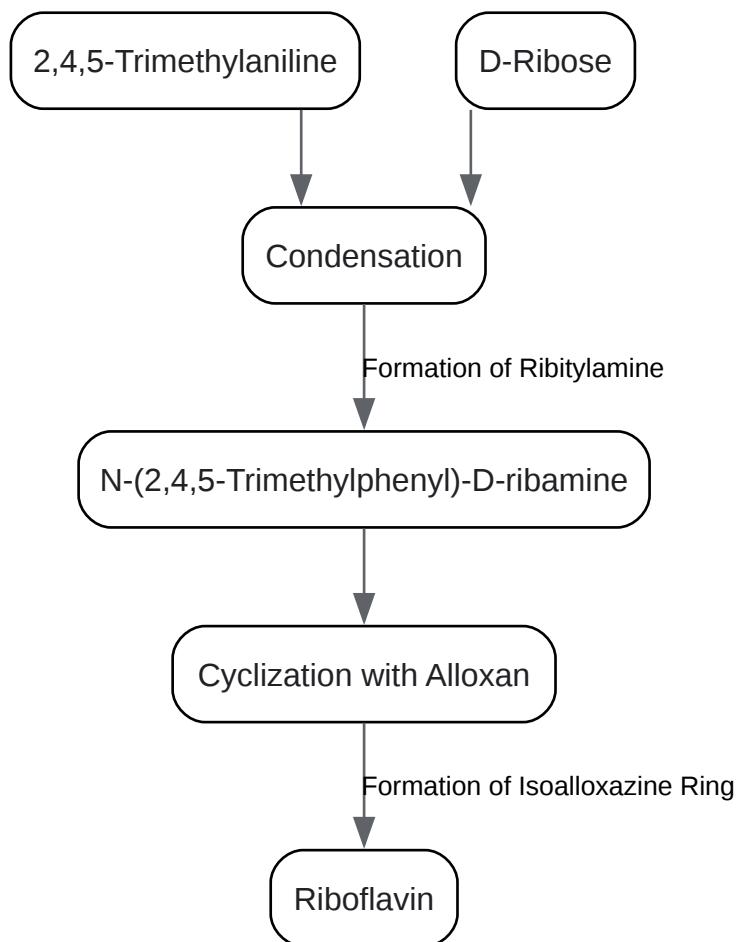
Pharmaceutical Application: Synthesis of Riboflavin (Vitamin B2)

A significant, albeit historical, application of **2,4,5-trimethylaniline** in the pharmaceutical realm is its use as a starting material in the chemical synthesis of Riboflavin (Vitamin B2). Riboflavin is an essential vitamin that is a precursor to the coenzymes flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD), which are critical for a multitude of metabolic pathways.

The following sections outline the synthetic strategy and a representative experimental protocol for the synthesis of Riboflavin from **2,4,5-trimethylaniline**.

Synthetic Workflow

The overall synthetic strategy involves the condensation of **2,4,5-trimethylaniline** with D-ribose to form a ribitylamine intermediate, followed by a series of reactions to construct the isoalloxazine ring system of Riboflavin.



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Caption: Synthetic workflow for Riboflavin from **2,4,5-Trimethylaniline**.

Experimental Protocol: Synthesis of Riboflavin

This protocol is a representative example and may require optimization based on laboratory conditions and available reagents.

Step 1: Synthesis of N-(2,4,5-Trimethylphenyl)-D-ribamine

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve **2,4,5-trimethylaniline** (1.0 eq) in ethanol.
- Addition of D-Ribose: To this solution, add D-ribose (1.1 eq).

- Reaction Conditions: Heat the mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Isolation: After completion, cool the reaction mixture to room temperature. The product, N-(2,4,5-trimethylphenyl)-D-ribamine, will precipitate out of the solution. Filter the solid, wash with cold ethanol, and dry under vacuum.

Step 2: Synthesis of Riboflavin

- Reaction Setup: In a suitable reaction vessel, dissolve the N-(2,4,5-trimethylphenyl)-D-ribamine (1.0 eq) from the previous step in glacial acetic acid.
- Addition of Alloxan: Add a solution of alloxan (1.0 eq) in water dropwise to the reaction mixture with constant stirring.
- Reaction Conditions: Heat the mixture at 80-90 °C for 2-3 hours. A yellow-orange precipitate of Riboflavin will form.
- Work-up and Isolation: Cool the reaction mixture and filter the crude Riboflavin.
- Purification: Recrystallize the crude product from hot water to obtain pure Riboflavin.

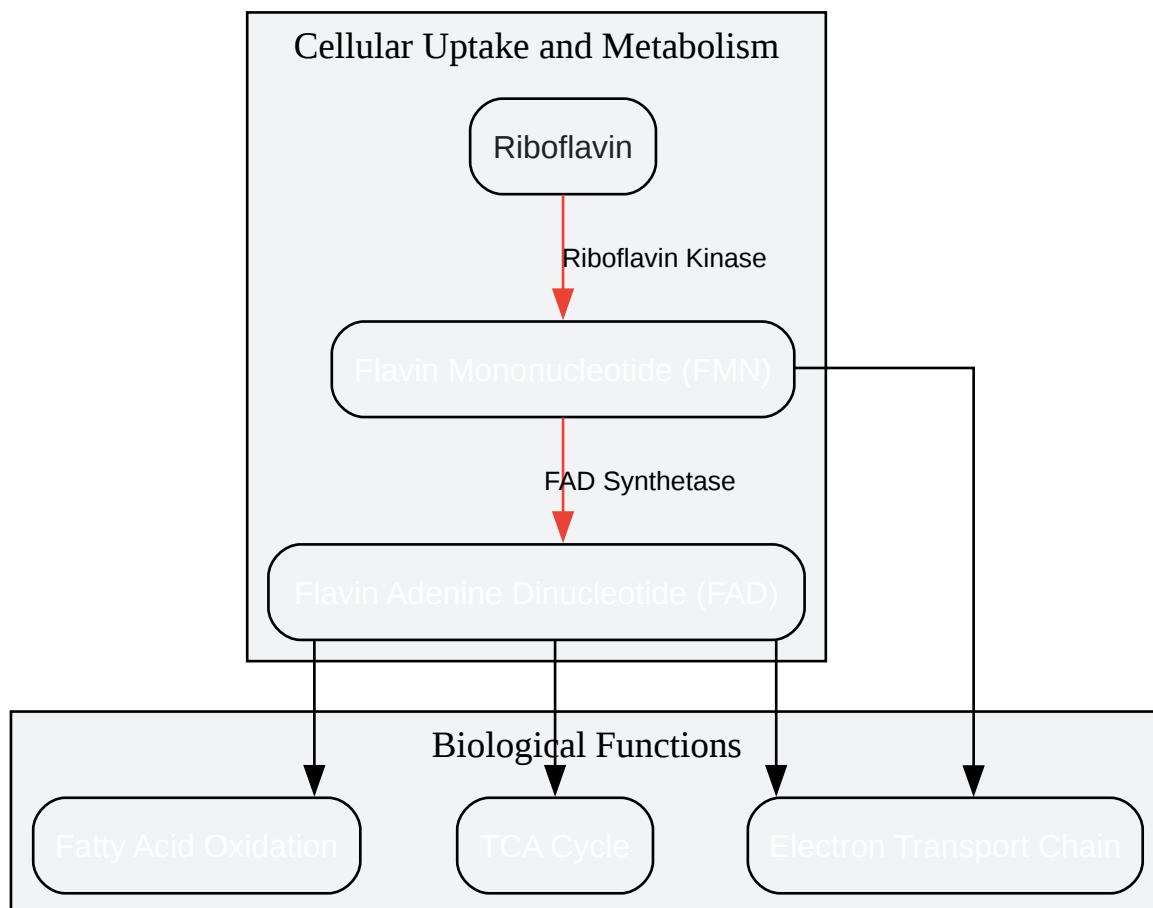
Representative Quantitative Data

The following table summarizes representative data for the synthesis of Riboflavin from **2,4,5-trimethylaniline**. Please note that these values are illustrative and actual results may vary.

Step	Product	Starting Material	Representative Yield (%)	Representative Purity (%)
1	N-(2,4,5-Trimethylphenyl)-D-ribamine	2,4,5-Trimethylaniline	75-85	>95
2	Riboflavin	N-(2,4,5-Trimethylphenyl)-D-ribamine	60-70	>98

Biological Role of Riboflavin and Signaling Pathway

Riboflavin itself is not biologically active but is a vital precursor to the coenzymes Flavin Adenine Dinucleotide (FAD) and Flavin Mononucleotide (FMN). These flavocoenzymes are essential for the function of a wide variety of oxidoreductase enzymes involved in numerous metabolic pathways.



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Caption: Biological role of Riboflavin as a precursor to FAD and FMN.

The flavocoenzymes FAD and FMN act as electron carriers in a multitude of enzymatic reactions critical for cellular respiration and energy production. For instance, FAD is a crucial component of Complex II (succinate dehydrogenase) in the electron transport chain and is also required for the beta-oxidation of fatty acids. FMN is a key component of Complex I (NADH dehydrogenase) of the electron transport chain.

Safety Considerations

It is imperative to note that **2,4,5-trimethylaniline** is a suspected carcinogen and should be handled with extreme caution. All experimental procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Researchers should consult the Safety Data Sheet (SDS) for **2,4,5-trimethylaniline** before commencing any work.

Conclusion

2,4,5-Trimethylaniline has demonstrated its utility as a pharmaceutical intermediate, most notably in the historical synthesis of Riboflavin. The protocols and data presented here provide a framework for understanding its application in this context. While its carcinogenic properties necessitate careful handling and limit its widespread use in modern pharmaceutical development, the study of its chemistry remains valuable for understanding the synthesis of complex bioactive molecules. Researchers and drug development professionals should consider both the synthetic potential and the toxicological profile of this intermediate in their work.

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References

- 1. Biotechnological Strategies of Riboflavin Biosynthesis in Microbes [engineering.org.cn]
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